Generating IFNAR1/IFNAR2 Double Knockout Mice: Application Notes and Protocols

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Compound of Interest

Compound Name:	*interferon alpha-beta receptor*
CAS No.:	*156986-95-7*
Cat. No.:	*B1176450*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the generation and characterization of IFNAR1/IFNAR2 double knockout (DKO) mice. These mice serve as a critical tool for studying the type I interferon (IFN) signaling pathway, viral pathogenesis, and for the development of novel therapeutics.

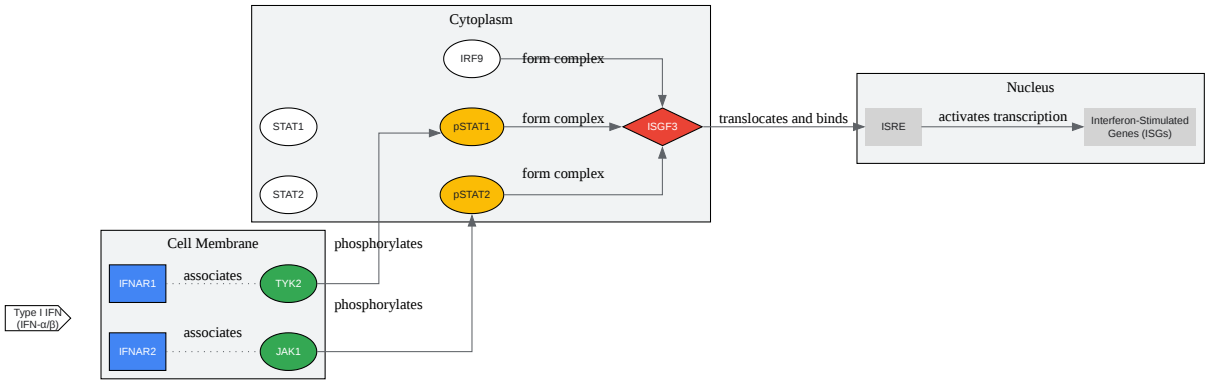
Introduction

Type I interferons (IFN-α and IFN-β) are a class of cytokines that play a central role in the innate immune response to viral infections. Their signaling is mediated through a heterodimeric receptor complex composed of the Interferon Alpha and Beta Receptor Subunit 1 (IFNAR1) and Subunit 2 (IFNAR2). The generation of mice deficient in both IFNAR1 and IFNAR2 provides a complete knockout of the type I IFN signaling pathway, resulting in a phenotype of increased susceptibility to a wide range of viral pathogens. This model is invaluable for dissecting the specific roles of type I IFNs in immunity and for testing the efficacy of antiviral drugs and vaccines.

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Signaling Pathway

The binding of type I IFNs to the IFNAR1/IFNAR2 receptor complex initiates a signaling cascade through the Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway. This leads to the transcription of hundreds of interferon-stimulated genes (ISGs) that establish an antiviral state within the cell.



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Caption: Type I Interferon Signaling Pathway.

Experimental Protocols

Two primary strategies for generating IFNAR1/IFNAR2 DKO mice are outlined below: CRISPR/Cas9-mediated simultaneous knockout and breeding of single knockout lines.

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Protocol 1: Simultaneous Knockout of IFNAR1 and IFNAR2 using CRISPR/Cas9

This protocol describes the generation of IFNAR1/IFNAR2 DKO mice by microinjecting a cocktail of Cas9 protein and dual guide RNAs (gRNAs) targeting each gene into mouse zygotes.

Successful gene knockout starts with the design of highly specific and efficient gRNAs.

- gRNA Design:
  - Utilize online design tools (e.g., CHOPCHOP, CRISPOR) to identify potential gRNA target sites within the early exons of the mouse Ifnar1 and Ifnar2 genes.
  - Select two gRNAs per gene targeting conserved regions to maximize the likelihood of creating loss-of-function mutations.
  - Perform BLAST analysis to minimize potential off-target effects.
- gRNA Synthesis:
  - Synthesize gRNAs using commercially available kits or order synthetic gRNAs.

The following components are required for the microinjection cocktail.

Component	Final Concentration
Cas9 Nuclease	100 ng/µL
Ifnar1 gRNA1	25 ng/µL
Ifnar1 gRNA2	25 ng/µL
Ifnar2 gRNA1	25 ng/µL
Ifnar2 gRNA2	25 ng/µL
Injection Buffer (10 mM Tris-HCl, 0.1 mM EDTA, pH 7.4)	to final volume

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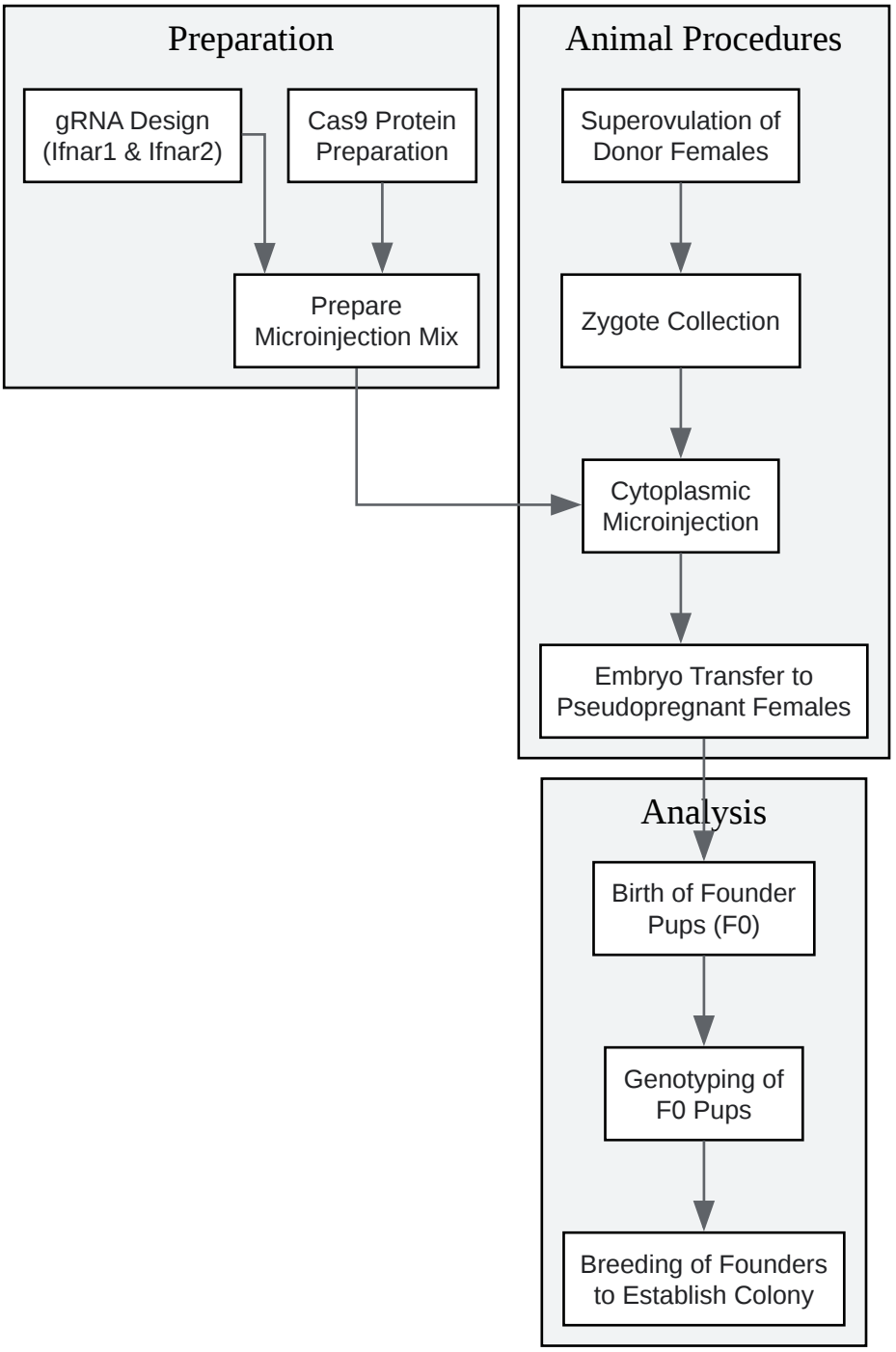
Procedure:

- Thaw all components on ice.
- Mix the components in a sterile, RNase-free microcentrifuge tube.
- Centrifuge the mixture at 14,000 x g for 1 minute at 4°C.
- Keep the mixture on ice until microinjection.

This procedure requires specialized equipment and expertise in animal handling and embryology.

- Superovulation and Zygote Collection:
  - Induce superovulation in female mice (e.g., C57BL/6J) by intraperitoneal injection of pregnant mare serum gonadotropin (PMSG), followed by human chorionic gonadotropin (hCG) 46-48 hours later.
  - Mate superovulated females with stud males.
  - Collect fertilized zygotes from the oviducts of successfully mated females.
- Microinjection:
  - Load the microinjection mix into a fine glass needle.
  - Under a microscope, inject the mix into the cytoplasm of the collected zygotes.
- Embryo Transfer:
  - Surgically transfer the microinjected zygotes into the oviducts of pseudopregnant recipient female mice.

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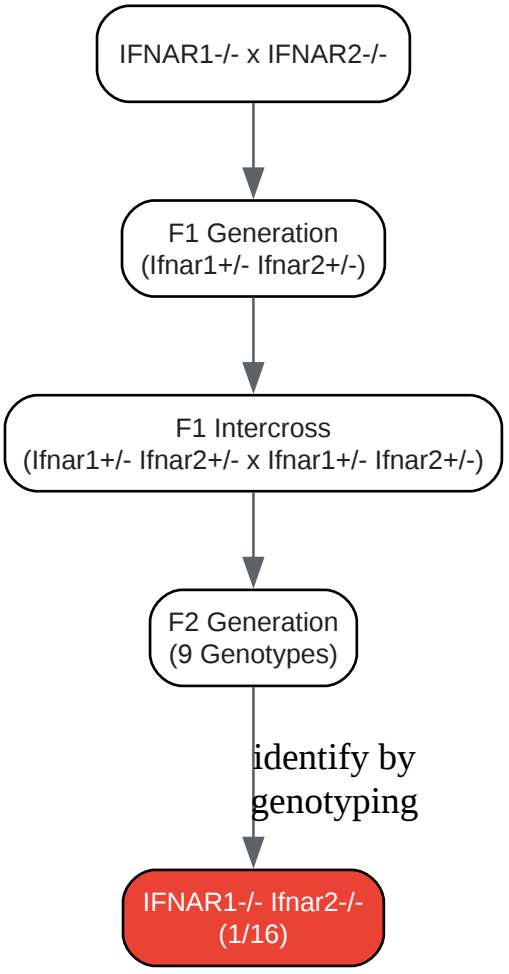
Caption: CRISPR/Cas9 Experimental Workflow.

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Protocol 2: Generation of DKO Mice by Breeding Single Knockouts

This method involves crossing commercially available or previously generated IFNAR1 and IFNAR2 single knockout mouse lines.

- Parental Cross (P0): Mate homozygous IFNAR1 knockout mice (Ifnar1-/-) with homozygous IFNAR2 knockout mice (Ifnar2-/-).
- F1 Generation: All offspring will be double heterozygous (Ifnar1+/-Ifnar2+/-).
- F1 Intercross: Intercross the F1 double heterozygous mice.
- F2 Generation: The F2 generation will have a Mendelian distribution of genotypes. The desired IFNAR1/IFNAR2 double knockout mice (Ifnar1-/-Ifnar2-/-) will be present at a theoretical frequency of 1 in 16 offspring.



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Caption: Breeding Scheme for DKO Mice.

Protocol 3: Genotyping of IFNAR1/IFNAR2 DKO Mice

A robust genotyping protocol is essential to identify founder mice and to maintain the DKO colony. A multiplex PCR strategy can be employed to simultaneously detect the wild-type and knockout alleles for both genes.

Design primer sets to amplify distinct fragments for the wild-type and knockout alleles of both Ifnar1 and Ifnar2.

Gene	Primer Name	Sequence (5' - 3')	Expected Product Size (bp)
Ifnar1	IFNAR1-WT-F	Sequence	~200
IFNAR1-WT-R	Sequence	~200	
IFNAR1-KO-F	Sequence	~350	
IFNAR1-KO-R	Sequence	~350	
Ifnar2	IFNAR2-WT-F	Sequence	~250
IFNAR2-WT-R	Sequence	~250	
IFNAR2-KO-F	Sequence	~400	
IFNAR2-KO-R	Sequence	~400	

Note: Primer sequences should be designed based on the specific knockout strategy (e.g., flanking a deletion or insertion). A common forward primer can often be used for both wild-type and knockout alleles of a given gene, with distinct reverse primers.

- DNA Extraction: Extract genomic DNA from tail biopsies or ear punches.
- PCR Reaction Mix:

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Component	Final Concentration
5X PCR Buffer	1X
dNTPs	200 µM
Ifnar1 Primer Mix	0.2 µM each
Ifnar2 Primer Mix	0.2 µM each
Taq DNA Polymerase	1.25 U
Genomic DNA	50-100 ng
Nuclease-free water	to 25 µL

- PCR Cycling Conditions:

Step	Temperature (°C)	Time	Cycles
Initial Denaturation	95	5 min	1
Denaturation	95	30 sec	35
Annealing	58-62*	30 sec	35
Extension	72	45 sec	35
Final Extension	72	5 min	1
Hold	4	∞	1

*Annealing temperature should be optimized for the specific primer sets.

- Gel Electrophoresis: Analyze the PCR products on a 2% agarose gel. The banding pattern will indicate the genotype of each mouse.

Data Presentation

The successful generation of IFNAR1/IFNAR2 DKO mice should be confirmed by the absence of IFNAR1 and IFNAR2 protein expression and a functional deficit in type I IFN signaling.

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Table 1: Confirmation of IFNAR1 and IFNAR2 Knockout by Western Blot

Genotype	IFNAR1 Protein Expression (relative to WT)	IFNAR2 Protein Expression (relative to WT)
Wild-Type (WT)	100%	100%
IFNAR1/IFNAR2 DKO	Not Detected	Not Detected

Table 2: Functional Assessment of Type I IFN Signaling

Cell Type	Treatment	STAT1 Phosphorylation (pSTAT1/STAT1 ratio)
WT Splenocytes	Untreated	0.05 ± 0.02
	IFN-β (1000 U/mL)	1.50 ± 0.25
DKO Splenocytes	Untreated	0.04 ± 0.01
	IFN-β (1000 U/mL)	0.06 ± 0.03

Table 3: In Vivo Susceptibility to Viral Challenge

Mouse Strain	Virus	Challenge Dose (PFU)	Mean Survival Time (days)	Viral Titer in Spleen (log10 PFU/g)
Wild-Type	Vesicular Stomatitis Virus (VSV)	1 x 106	> 14	< 2.0
IFNAR1/IFNAR2 DKO	Vesicular Stomatitis Virus (VSV)	1 x 106	3.5 ± 0.5	7.8 ± 0.6
Wild-Type	Influenza A Virus (H1N1)	1 x 104	> 14	3.2 ± 0.4
IFNAR1/IFNAR2 DKO	Influenza A Virus (H1N1)	1 x 104	5.0 ± 1.0	6.5 ± 0.8

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Note: The data presented in these tables are representative and may vary depending on the specific experimental conditions.

Conclusion

The generation of IFNAR1/IFNAR2 double knockout mice is a powerful tool for advancing our understanding of type I interferon biology. The protocols and application notes provided herein offer a comprehensive guide for researchers to successfully generate and characterize these valuable animal models. Careful planning and execution of these methodologies will enable robust and reproducible studies in the fields of immunology, virology, and drug development.

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